

An In-depth Technical Guide to 3-Phenylhexane and its Synonyms

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Compound of Interest

Compound Name: 3-Phenylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Phenylhexane**, including its various synonyms, chemical properties, and detailed synthetic methodologies. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug development.

Nomenclature and Synonyms of 3-Phenylhexane

3-Phenylhexane is an aromatic hydrocarbon. It is crucial for researchers to be familiar with its various synonyms to ensure comprehensive literature searches and unambiguous communication. The IUPAC name for this compound is hexan-3-ylbenzene. A comprehensive list of its known synonyms is presented in Table 1.

Table 1: Synonyms for **3-Phenylhexane**

Synonym Type	Synonym
IUPAC Name	hexan-3-ylbenzene[1]
Common Name	3-Phenylhexane[1][2][3]
CAS Registry Number	4468-42-2[1][2][3]
Other Names	Benzene, (1-ethylbutyl)-[1][2][3]
	Hexane, 3-phenyl-[1][2][3]
	(1-ETHYLBUTYL)BENZENE[1][2][3]
	1-(HEXAN-3-YL)BENZENE[2]
	(3-Hexyl)benzene[1]
	[(3R)-hexan-3-yl]benzene[4]
	[S,(+)]-3-Phenylhexane[5]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Phenylhexane** is provided in Table 2. These properties are essential for its handling, characterization, and application in experimental settings.

Table 2: Physicochemical Data for **3-Phenylhexane**

Property	Value
Molecular Formula	C12H18[1][3]
Molecular Weight	162.27 g/mol [1]
Boiling Point	213.1°C at 760 mmHg[3]
Melting Point	-55.4°C[3]
Density	0.858 g/cm ³ [3]
Refractive Index	1.4859[3]
LogP	3.98030[3]
Flash Point	74.2°C[3]
Vapor Pressure	0.243 mmHg at 25°C[3]

Synthesis of 3-Phenylhexane: Experimental Protocols

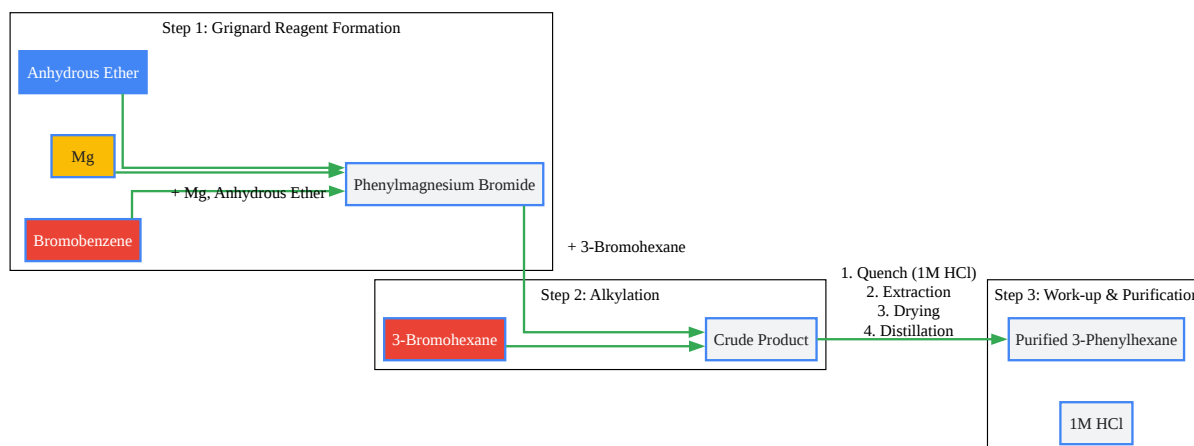
The synthesis of **3-Phenylhexane** can be achieved through various established organic chemistry methodologies. Two common and effective approaches are the Grignard reaction and Friedel-Crafts alkylation.

One of the most direct methods for the synthesis of **3-Phenylhexane** is the Grignard reaction between phenylmagnesium bromide and 3-bromohexane. This method is known for its relatively high yield.[2]

Experimental Protocol:

- Materials: Magnesium turnings, anhydrous diethyl ether, bromobenzene, 3-bromohexane, 1 M HCl solution, saturated NaCl solution, anhydrous sodium sulfate.
- Step 1: Preparation of Phenylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.

- Add a small crystal of iodine to initiate the reaction.
- Add a solution of bromobenzene in anhydrous diethyl ether dropwise to the magnesium turnings. The reaction is exothermic and should be controlled by the rate of addition.
- Once the addition is complete, reflux the mixture gently for 30-60 minutes to ensure complete formation of the Grignard reagent.
- Step 2: Reaction with 3-Bromohexane:
 - Cool the Grignard reagent solution to 0°C in an ice bath.
 - Add a solution of 3-bromohexane in anhydrous diethyl ether dropwise to the stirred Grignard reagent.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Step 3: Work-up and Purification:
 - Quench the reaction by slowly adding 1 M HCl solution with vigorous stirring.
 - Separate the organic layer and wash it with saturated NaCl solution.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure **3-Phenylhexane**.



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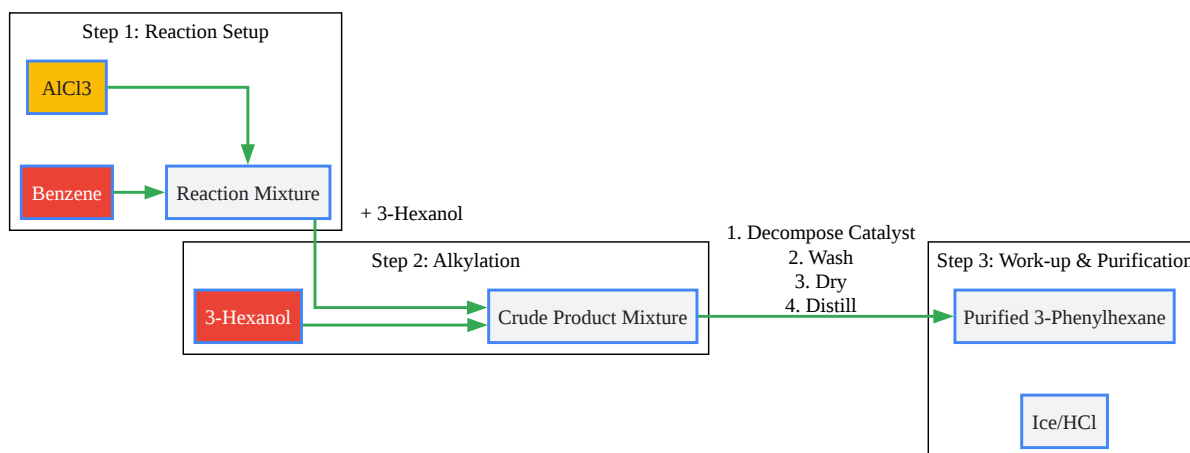
Caption: Grignard Reaction Workflow for **3-Phenylhexane** Synthesis.

Friedel-Crafts alkylation offers an alternative route to synthesize **3-Phenylhexane** by reacting benzene with a suitable alkylating agent, such as 3-hexanol or 3-chlorohexane, in the presence of a Lewis acid catalyst like aluminum chloride (AlCl_3).^{[6][7]}

Experimental Protocol:

- Materials: Benzene, 3-hexanol (or 3-chlorohexane), anhydrous aluminum chloride (AlCl_3), 1 M HCl solution, saturated sodium bicarbonate solution, saturated NaCl solution, anhydrous magnesium sulfate.

- Step 1: Reaction Setup:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add anhydrous aluminum chloride and excess benzene.
 - Cool the mixture to 0-5°C in an ice bath.
- Step 2: Alkylation:
 - Add 3-hexanol (or 3-chlorohexane) dropwise to the stirred benzene- AlCl_3 mixture. Maintain the temperature below 10°C during the addition.
 - After the addition is complete, allow the mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC or GC).
- Step 3: Work-up and Purification:
 - Carefully pour the reaction mixture over crushed ice and 1 M HCl to decompose the catalyst.
 - Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and saturated NaCl solution.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Remove the excess benzene by distillation.
 - Purify the residue by fractional distillation under reduced pressure to yield **3-Phenylhexane**.



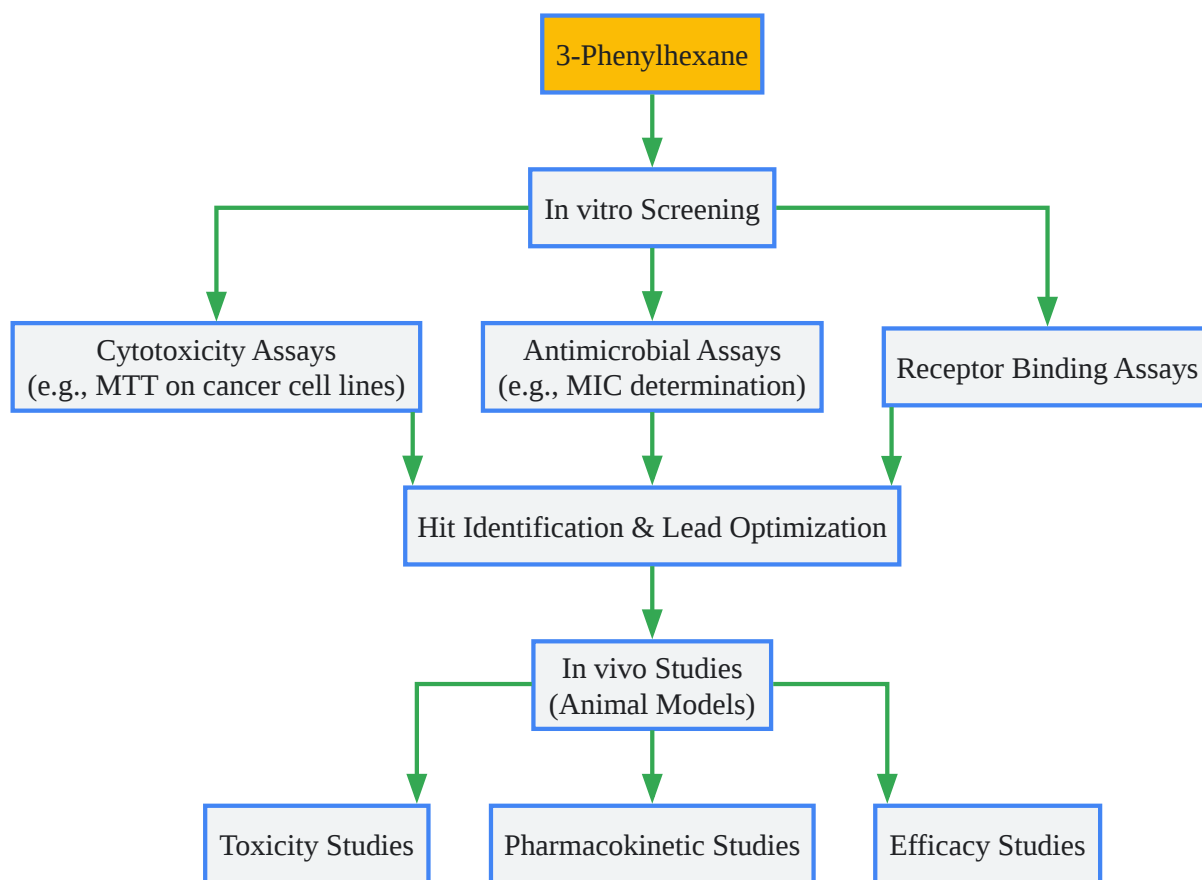
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Caption: Friedel-Crafts Alkylation Workflow.

Potential Biological Activity and Future Research Directions

Currently, there is a notable lack of published scientific literature detailing the specific biological effects of **3-Phenylhexane**. Its primary role appears to be as a chemical intermediate. However, structurally related phenylalkanes may exhibit biological activities that warrant investigation for **3-Phenylhexane**.

To elucidate the potential biological effects of **3-Phenylhexane**, a systematic experimental approach is necessary. The following proposed workflow outlines a potential strategy for researchers.



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Caption: Proposed Workflow for Biological Activity Screening.

This guide provides a foundational understanding of **3-Phenylhexane**. Further research into its biological activities could reveal novel applications in pharmacology and drug development.

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